

"phase diagram of argon at high pressures and temperatures"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Argon

Cat. No.: B3418754

[Get Quote](#)

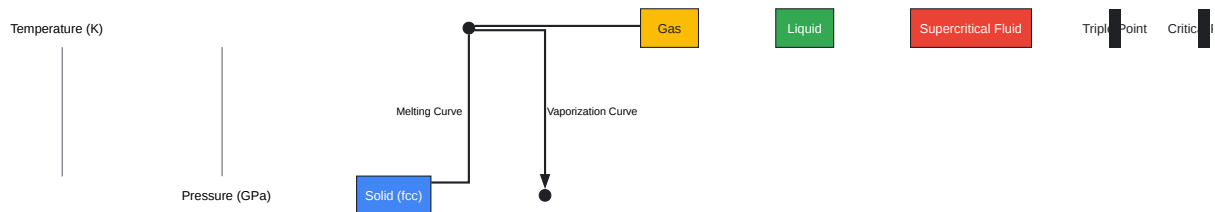
An In-depth Technical Guide to the Phase Diagram of **Argon** at High Pressures and Temperatures

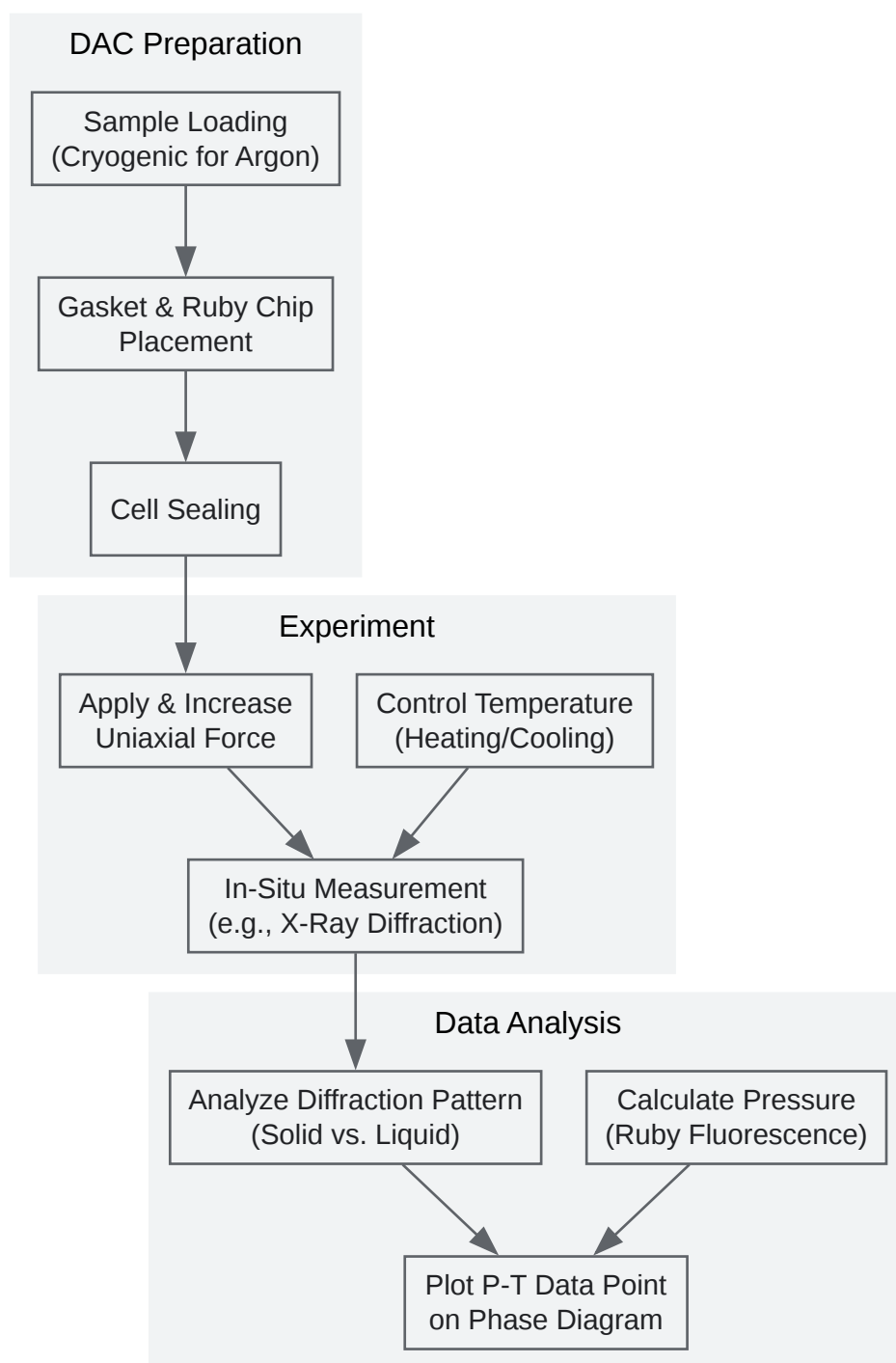
Introduction

Argon (Ar), an inert noble gas, is the third most abundant gas in Earth's atmosphere.[1] Its simple atomic structure and chemical inertness make it a model system for fundamental studies in condensed matter physics and materials science. Understanding the phase diagram of **argon**, particularly under high-pressure and high-temperature conditions, is crucial for a range of applications, from its use as a pressure-transmitting medium in scientific experiments to its role in high-temperature industrial processes like arc welding and crystal growth.[1][2] This guide provides a detailed overview of **argon**'s phase behavior at extreme conditions, summarizes key quantitative data, and describes the experimental protocols used to obtain this information.

The Phase Diagram of Argon

The phase diagram of **argon** maps the states of the element—solid, liquid, and gas—as a function of pressure and temperature.[3][4] At ambient pressure, **argon** solidifies and liquefies at very low temperatures.[5] The solid phase of **argon** primarily adopts a stable face-centered cubic (fcc) crystal structure, which persists to very high pressures before melting occurs.[6] Key features of the phase diagram include the triple point, where solid, liquid, and gas coexist in equilibrium, and the critical point, beyond which the distinction between liquid and gas phases disappears, leading to a supercritical fluid state.[1][3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Argon - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Solved Question 7 (10 points) At atmospheric pressure, Argon | Chegg.com [chegg.com]
- 6. Atomistic simulation of shock wave-induced melting in argon - ProQuest [proquest.com]
- To cite this document: BenchChem. ["phase diagram of argon at high pressures and temperatures"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3418754#phase-diagram-of-argon-at-high-pressures-and-temperatures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com